

A Comparative Study of Ti_3AlC_2 and Ti_3SiC_2 : Properties and Performance

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Compound of Interest

Compound Name: Ti_3AlC_2

Cat. No.: B15886947

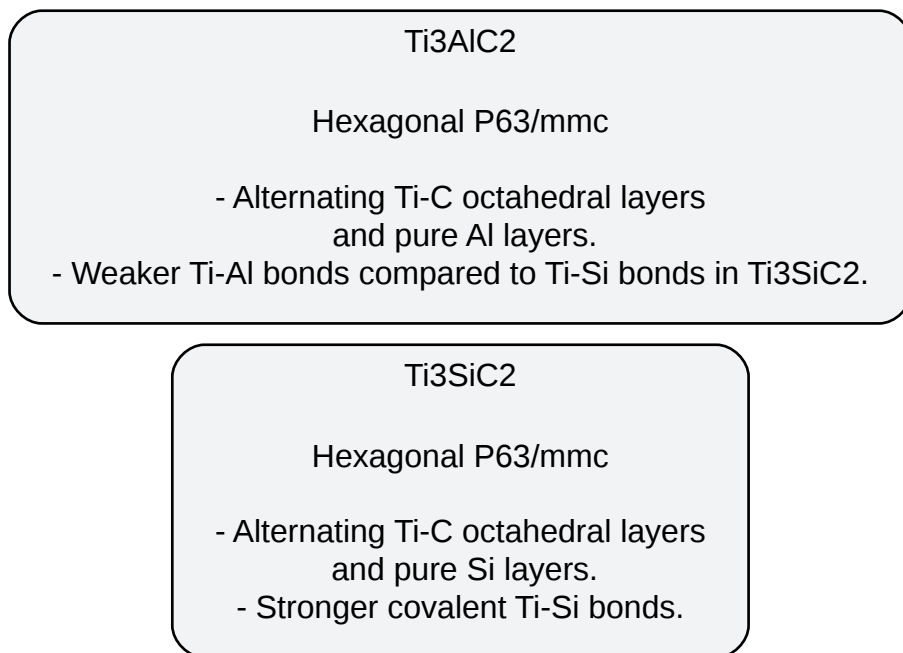
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A Comprehensive Guide for Researchers and Materials Scientists

This guide provides a detailed comparative analysis of the key properties of two prominent MAX phase materials, Titanium Aluminum Carbide (Ti_3AlC_2) and Titanium Silicon Carbide (Ti_3SiC_2). MAX phases, a class of ternary carbides and nitrides, are renowned for their unique combination of ceramic and metallic properties. This document summarizes their mechanical, thermal, and electrical characteristics, supported by experimental data, to assist researchers, scientists, and professionals in materials science and drug development in understanding and selecting these advanced materials for various applications.

Crystal Structure

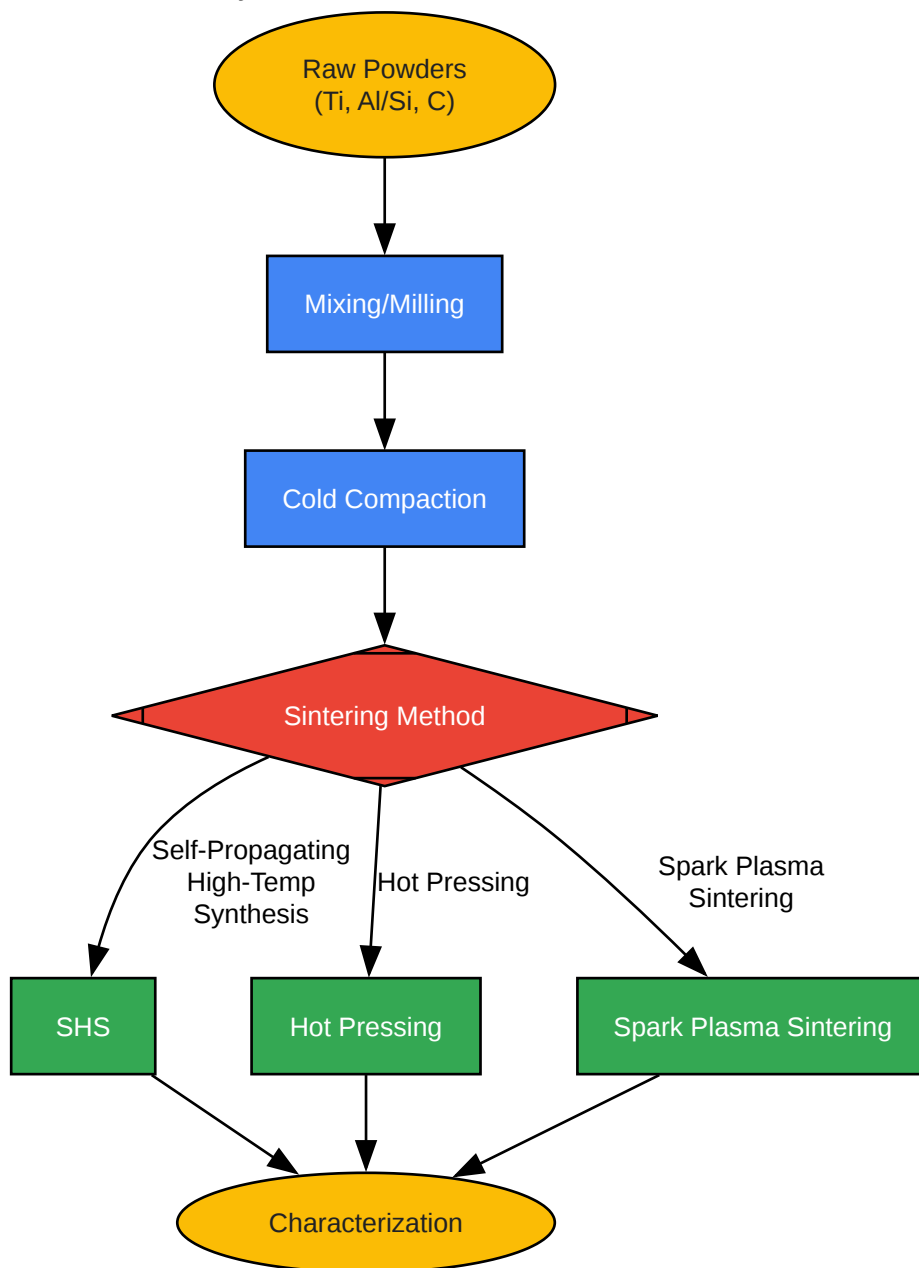
Both Ti_3AlC_2 and Ti_3SiC_2 crystallize in a hexagonal $P6_3/mmc$ space group, characterized by a layered structure. This structure consists of alternating layers of M-X (in this case, Ti-C) octahedra and layers of A-group elements (Al or Si).^{[1][2][3]} This unique layered arrangement is the fundamental reason for their unusual and desirable combination of properties.

Crystal Structure of Ti_3AlC_2 and Ti_3SiC_2 [Click to download full resolution via product page](#)Crystal structure comparison of **Ti_3AlC_2** and Ti_3SiC_2 .

Synthesis and Processing

Various powder metallurgy techniques are employed for the synthesis of high-purity **Ti_3AlC_2** and Ti_3SiC_2 . Common methods include:

- Self-Propagating High-Temperature Synthesis (SHS): This method involves a highly exothermic reaction that propagates through a compressed powder mixture.[4][5]
- Hot Pressing (HP): This process involves the simultaneous application of high temperature and uniaxial pressure to consolidate the powder compact.[6][7]
- Spark Plasma Sintering (SPS): SPS utilizes pulsed DC current to rapidly heat and consolidate the powders, often resulting in finer grain structures and improved properties.[8]

[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)General Synthesis Workflow for Ti_3AlC_2 and Ti_3SiC_2 [Click to download full resolution via product page](#)

A generalized workflow for the synthesis of MAX phases.

Comparative Properties

The following tables summarize the key mechanical, thermal, and electrical properties of **Ti3AlC2** and **Ti3SiC2** based on available experimental data.

Table 1: Mechanical Properties

Property	Ti3AlC2	Ti3SiC2	Test Method/Standard
Density (g/cm ³)	4.2 - 4.25	4.5 - 4.53	Archimedes Method
Young's Modulus (GPa)	280 - 320	320 - 340	Ultrasonic Pulse-Echo / ASTM E111
Flexural Strength (MPa)	250 - 400	300 - 550	Three- or Four-Point Bending / ASTM C1161
Compressive Strength (MPa)	500 - 800	600 - 1000	Uniaxial Compression Test / ASTM E9
Vickers Hardness (GPa)	3 - 5	4 - 6	Vickers Indentation / ASTM E384
Fracture Toughness (MPa·m ^{1/2})	6 - 8	7 - 9	Single-Edge Notched Beam (SENB) / ASTM E399

Table 2: Thermal Properties

Property	Ti3AlC2	Ti3SiC2	Test Method/Standard
Thermal Conductivity (W/m·K)	30 - 40	37 - 48	Laser Flash Method / ASTM E1461
Coefficient of Thermal Expansion ($\times 10^{-6}/^{\circ}\text{C}$)	8.5 - 9.5	8.0 - 9.0	Dilatometry / ASTM E228
Specific Heat (J/g·K)	~0.55	~0.58	Differential Scanning Calorimetry (DSC) / ASTM E1269
Maximum Service Temperature in Air ($^{\circ}\text{C}$)	~1200	~1400	Thermogravimetric Analysis (TGA)

Table 3: Electrical Properties

Property	Ti3AlC2	Ti3SiC2	Test Method/Standard
Electrical Resistivity ($\mu\Omega\cdot\text{m}$)	0.35 - 0.45	0.20 - 0.30	Four-Point Probe Method / ASTM F43

Experimental Protocols

Synthesis by Spark Plasma Sintering (SPS)

A common method for producing dense **Ti3AlC2** and Ti3SiC2 samples is Spark Plasma Sintering.

- Powder Preparation: Stoichiometric amounts of high-purity elemental powders (Ti, Al or Si, and C) are mixed, often through ball milling, to ensure homogeneity.
- Die Loading: The mixed powder is loaded into a graphite die.
- Sintering: The die is placed in the SPS chamber. A pulsed DC current is passed through the die and powder, leading to rapid heating. A uniaxial pressure is simultaneously applied. Typical SPS parameters are:

- Temperature: 1200-1400°C
- Pressure: 30-80 MPa
- Holding Time: 5-20 minutes
- Atmosphere: Vacuum or inert gas (e.g., Argon)
- Cooling and Extraction: The sample is cooled down and extracted from the die.

Mechanical Property Testing

Standardized testing methods are crucial for obtaining reliable mechanical property data.

- Flexural Strength: A three-point or four-point bending test is performed on rectangular bar specimens according to ASTM C1161. The load at which fracture occurs is used to calculate the flexural strength.
- Hardness: Vickers hardness is measured by indenting the polished surface of the material with a diamond indenter under a specific load, as per ASTM E384.
- Fracture Toughness: The single-edge notched beam (SENB) method is commonly used. A sharp notch is introduced into a beam-shaped specimen, which is then subjected to a three-point bending test. The critical stress intensity factor at the onset of fracture is determined.

Thermal and Electrical Property Measurement

- Thermal Conductivity: The laser flash method (ASTM E1461) is a widely used technique. A high-intensity, short-duration light pulse is directed at one face of a small, disc-shaped sample. The temperature rise on the opposite face is measured by an infrared detector, and the thermal diffusivity is calculated. Thermal conductivity is then determined using the measured specific heat and density.[\[13\]](#)
- Electrical Resistivity: The four-point probe method is a standard technique for measuring the electrical resistivity of conductive materials.[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#) A direct current is passed through two outer probes, and the voltage is measured between two inner probes. This configuration minimizes the influence of contact resistance.

Oxidation Resistance Testing

The high-temperature oxidation behavior is typically evaluated using thermogravimetric analysis (TGA).

- **Sample Preparation:** A small, well-characterized sample is placed in the TGA furnace.
- **Heating:** The sample is heated in a controlled atmosphere (typically air or oxygen) at a constant rate to the desired temperature.
- **Isothermal Holding:** The sample is held at the target temperature for an extended period.
- **Data Acquisition:** The change in mass of the sample is continuously monitored as a function of time and temperature. The formation of an oxide layer results in a weight gain.

Discussion of Comparative Properties

- **Mechanical Properties:** Ti_3SiC_2 generally exhibits superior mechanical properties compared to **Ti3AlC2**, including higher modulus, strength, hardness, and fracture toughness. This is often attributed to the stronger covalent nature of the Ti-Si bonds compared to the more metallic Ti-Al bonds.
- **Thermal Properties:** Both materials are excellent thermal conductors for ceramics. Ti_3SiC_2 has a slightly higher thermal conductivity. A significant advantage of Ti_3SiC_2 is its higher maximum service temperature in an oxidizing environment.
- **Electrical Properties:** Both are good electrical conductors, with Ti_3SiC_2 showing lower electrical resistivity, indicating higher conductivity.
- **Oxidation Resistance:** Ti_3SiC_2 generally exhibits better oxidation resistance at higher temperatures than **Ti3AlC2**. During oxidation, Ti_3SiC_2 forms a protective, dense, and adherent layer of SiO_2 and TiO_2 , which inhibits further oxygen diffusion. **Ti3AlC2** forms a protective Al_2O_3 layer, but it can be less effective at very high temperatures.^[19]

Conclusion

Both **Ti3AlC2** and Ti_3SiC_2 are remarkable materials with a unique blend of ceramic and metallic characteristics. The choice between them depends heavily on the specific application

requirements. Ti_3SiC_2 is often favored for applications demanding higher strength, hardness, and superior high-temperature oxidation resistance. Ti_3AlC_2 , while having slightly lower mechanical and thermal properties, can be a suitable alternative and is the precursor for the widely studied MXene, $\text{Ti}_3\text{C}_2\text{Tx}$. This guide provides a foundational comparison to aid in the material selection process for advanced research and development.

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